

# CAS number and molecular weight of Methyl L-leucinate

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## Compound of Interest

Compound Name: Methyl L-leucinate

Cat. No.: B010346

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## Technical Data: Methyl L-leucinate

This document provides key technical specifications for **Methyl L-leucinate**, a derivative of the amino acid L-leucine. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

The fundamental chemical identifiers and properties of **Methyl L-leucinate** are summarized in the table below. This data is essential for accurate substance identification, experimental design, and chemical reaction stoichiometry.

Property	Value	Citations
CAS Number	2666-93-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C7H15NO2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	145.20 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	methyl (2S)-2-amino-4-methylpentanoate	<a href="#">[3]</a>

**Methyl L-leucinate** is the methyl ester of the essential amino acid L-leucine.[\[1\]](#)[\[3\]](#) It is classified as an alpha-amino acid ester.[\[1\]](#) It's important to distinguish this compound from its

hydrochloride salt, **Methyl L-leucinate** hydrochloride, which has a different CAS number (7517-19-3) and molecular weight (181.66 g/mol ).<sup>[4][5][6][7]</sup>

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## References

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